

# Essential Safety and Logistical Information for Handling Red Ferric Oxide

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## Compound of Interest

Compound Name: Ferric oxide, red

Cat. No.: B15546619

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides essential, immediate safety and logistical information for handling red ferric oxide ( $\text{Fe}_2\text{O}_3$ ), a common compound in laboratory settings.

## Personal Protective Equipment (PPE)

When handling red ferric oxide, appropriate personal protective equipment must be worn to minimize exposure and ensure personal safety. The primary route of exposure is through the inhalation of dust particles.[1]

Recommended PPE:

- **Eye Protection:** Chemical splash goggles or safety glasses should be worn.[2][3] It is also recommended to have an eye wash station readily available.[2]
- **Hand Protection:** Chemically resistant gloves, such as neoprene or nitrile rubber, are recommended to avoid skin contact.[2][3] Users should inspect gloves for any signs of degradation before use and wash hands thoroughly after handling.[1][2]
- **Body Protection:** A lab coat, apron, or other protective clothing should be worn to prevent skin contact.[2]

- Respiratory Protection: Under normal conditions of use with adequate ventilation, respiratory protection is not typically required.[2][4] However, if dust is generated and ventilation is insufficient, a NIOSH-certified dust and mist respirator is recommended.[1][3]

## Operational Plan

A systematic approach to handling red ferric oxide is crucial for maintaining a safe laboratory environment.

Handling Procedures:

- Ventilation: Always handle red ferric oxide in a well-ventilated area.[1][2] Local exhaust ventilation may be necessary to control airborne dust.[3]
- Avoiding Dust: Minimize the generation of dust during handling.[1][5] Avoid actions such as dry sweeping. Instead, use a vacuum or wet methods for cleaning up spills.[1]
- Personal Hygiene: Do not eat, drink, or smoke in areas where red ferric oxide is handled.[1][6] Always wash hands thoroughly with soap and water after handling the material and before leaving the work area.[1][2]
- Storage: Store red ferric oxide in a cool, dry, well-ventilated area in tightly closed containers.[2][5][6] Keep it away from incompatible materials such as aluminum, calcium hypochlorite, and ethylene oxide.[1]

## Disposal Plan

Proper disposal of red ferric oxide is essential to prevent environmental contamination and comply with regulations.

Disposal Procedures:

- Collection: Collect waste red ferric oxide in a suitable, sealed, and clearly labeled container.[4][5]
- Spill Management: In the event of a spill, prevent the spread of the material.[2] Wear appropriate PPE and clean up the spill using methods that avoid dust generation, such as vacuuming or sweeping with a dust suppressant.[1]

- Regulatory Compliance: Dispose of the waste material in accordance with local, state, and federal regulations.[6] It may be disposed of in an authorized landfill.[1][7] Discarded iron oxide is not typically classified as hazardous waste.[7]

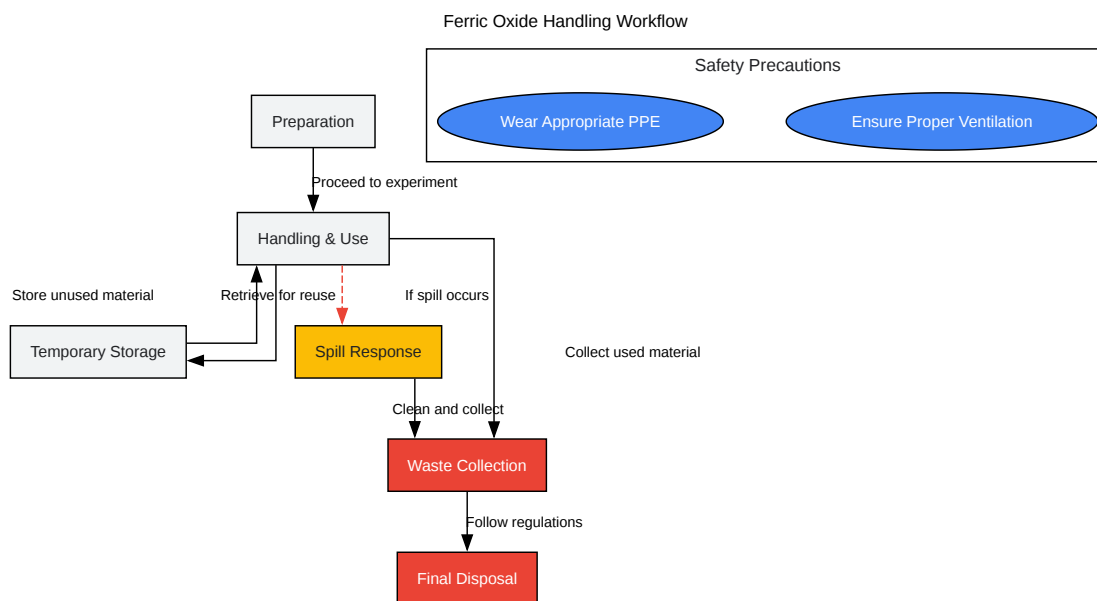
## Quantitative Data

The following table summarizes key quantitative data for red ferric oxide.

Property	Value
Chemical Formula	Fe <sub>2</sub> O <sub>3</sub>
Molecular Weight	159.69 g/mol [8]
Appearance	Red to reddish-brown powder[5]
Odor	Odorless[5]
Melting Point	1565 °C (2849 °F)
Specific Gravity	5.24
Solubility	Insoluble in water
pH (5% aqueous solution)	3.0 - 7.0[9]
OSHA PEL (TWA) for iron oxide fume	10 mg/m <sup>3</sup>
ACGIH TLV (TWA) for iron oxide	5 mg/m <sup>3</sup>

## Experimental Workflow

The following diagram illustrates the standard workflow for handling red ferric oxide in a laboratory setting, from preparation to disposal.



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Caption: Workflow for safe handling of red ferric oxide.

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